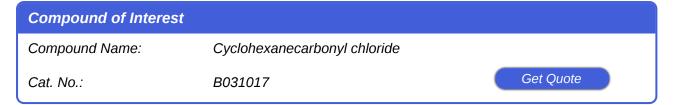


Physical properties of cyclohexanecarbonyl chloride boiling point and solubility

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Physical Properties of Cyclohexanecarbonyl Chloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **cyclohexanecarbonyl chloride**, specifically its boiling point and solubility. The information is presented to support laboratory research and development activities, with a focus on data accuracy and procedural knowledge.

Core Physical Properties

Cyclohexanecarbonyl chloride is a colorless to pale yellow liquid with a pungent odor.[1][2] It is a reactive acyl chloride compound widely used as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.[1] Understanding its physical properties is crucial for safe handling, reaction design, and purification.

Data Summary

The following table summarizes the reported boiling point of **cyclohexanecarbonyl chloride** under various pressures.



Physical Property	Value	Reference(s)
Boiling Point (Atmospheric)	184 °C	[3]
Boiling Point (Reduced Pressure)	107 °C / 11 mmHg	
Boiling Point (Reduced Pressure)	76 °C / 2.3 kPa	[3]
Boiling Point (Reduced Pressure)	68 °C / 12 mmHg	

Regarding its solubility, **cyclohexanecarbonyl chloride** is generally soluble in organic solvents.[1][2] However, it is not soluble in water; instead, it reacts vigorously with water in a hydrolysis reaction.[1][2] This reactivity is a key characteristic of acyl chlorides.

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail generalized experimental protocols for determining the boiling point and assessing the solubility of reactive compounds like **cyclohexanecarbonyl chloride**.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small amount of liquid.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heat-resistant oil (e.g., mineral oil)



· Bunsen burner or heating mantle

Procedure:

- A small amount of **cyclohexanecarbonyl chloride** is placed in the small test tube.
- The capillary tube is placed inside the test tube with the open end down.
- The test tube is attached to the thermometer.
- The Thiele tube is filled with a suitable heat-resistant oil.
- The thermometer and test tube assembly are immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Assessment for Water-Reactive Compounds

Due to its reactivity with water, a standard solubility test is not applicable. Instead, its behavior in water and solubility in organic solvents are observed.

Procedure for Water Reactivity:

- In a fume hood, a small, controlled amount of deionized water is added dropwise to a test tube containing a small sample of cyclohexanecarbonyl chloride.
- Observations are recorded, noting any heat evolution, fuming (due to the formation of HCl gas), and the formation of two phases, indicating insolubility and reaction.

Procedure for Solubility in Organic Solvents:

• A small amount of **cyclohexanecarbonyl chloride** is added to a test tube containing an organic solvent (e.g., diethyl ether, tetrahydrofuran, dichloromethane).

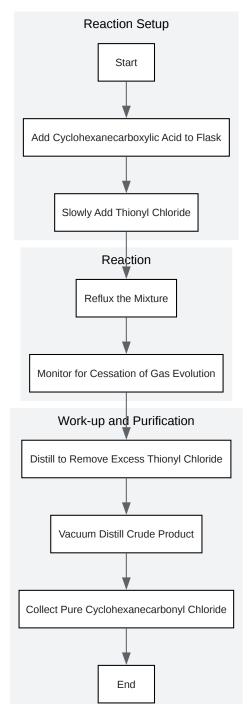


• The mixture is agitated to observe if a homogeneous solution forms, indicating solubility.

Logical and Experimental Workflows

To provide a clearer understanding of the processes involving **cyclohexanecarbonyl chloride**, the following diagrams illustrate a typical synthesis workflow and a fundamental reaction pathway.



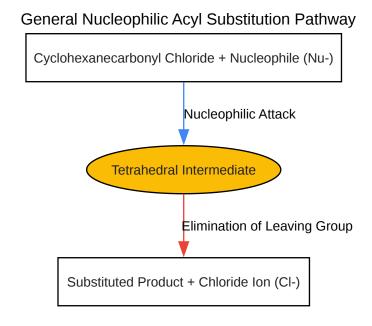


Synthesis of Cyclohexanecarbonyl Chloride

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Caption: Experimental workflow for the synthesis of **cyclohexanecarbonyl chloride**.





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Caption: Generalized mechanism of nucleophilic acyl substitution for **cyclohexanecarbonyl chloride**.

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